

Total Synthesis of (±)-Confertifolin: A Detailed Methodological Overview for Researchers

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Compound of Interest

Compound Name: *Confertifolin*

CAS No.: *1811-23-0*

Cat. No.: *B156486*

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Introduction: **Confertifolin**, a drimane sesquiterpene lactone, has attracted significant interest from the scientific community due to its intriguing molecular architecture and potential biological activities. This document provides a comprehensive overview of a methodology for the total synthesis of racemic (±)-**confertifolin**. The presented synthetic strategy commences with the well-established Wieland-Miescher ketone, a versatile starting material in terpene synthesis. The pathway involves the construction of the key drimane skeleton followed by strategic functional group manipulations to afford the target molecule. This application note is intended for researchers, scientists, and professionals in drug development, offering detailed experimental protocols, tabulated data for key reactions, and visual diagrams of the synthetic workflow.

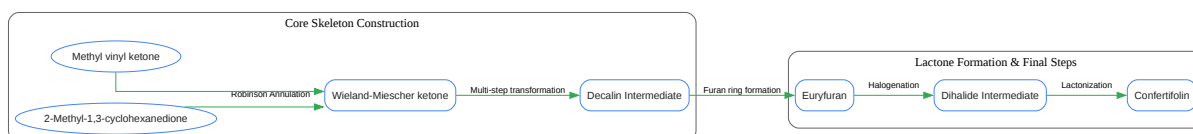
Synthetic Strategy Overview

The total synthesis of (±)-**confertifolin** can be conceptually divided into two main stages:

- **Core Skeleton Construction:** This stage focuses on the synthesis of the bicyclic drimane core. The readily available Wieland-Miescher ketone serves as the cornerstone, undergoing a series of transformations to establish the requisite stereochemistry and functional handles.

- Lactone Formation and Final Modifications: With the core structure in hand, the subsequent steps are directed towards the formation of the characteristic γ -lactone ring and final adjustments to the molecule to yield ($\pm$)-**confertifolin**.

The overall synthetic approach is depicted in the following workflow diagram:



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Figure 1: Overall workflow for the total synthesis of ($\pm$)-**Confertifolin**.

Experimental Protocols and Data

Stage 1: Core Skeleton Construction

1.1 Synthesis of ($\pm$)-Wieland-Miescher Ketone (Robinson Annulation)

The synthesis commences with the Robinson annulation of 2-methyl-1,3-cyclohexanedione and methyl vinyl ketone to construct the bicyclic enedione framework of the Wieland-Miescher ketone.^{[1][2][3]}

Protocol:

- To a stirred solution of 2-methyl-1,3-cyclohexanedione (1.0 eq) in a suitable solvent such as methanol, add a catalytic amount of a base (e.g., potassium hydroxide).
- Cool the mixture to 0 °C and add methyl vinyl ketone (1.1 eq) dropwise, maintaining the temperature below 10 °C.

- After the addition is complete, allow the reaction to warm to room temperature and stir for 12-24 hours.
- Neutralize the reaction with a suitable acid (e.g., hydrochloric acid) and extract the product with an organic solvent (e.g., ethyl acetate).
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- The crude product is then heated in a solution of pyridine and acetic acid to effect the intramolecular aldol condensation and dehydration, affording the Wieland-Miescher ketone.
- Purify the product by column chromatography on silica gel.

Step	Reactants	Reagents /Catalysts	Solvent	Temp. (°C)	Time (h)	Yield (%)
Michael Addition	2-Methyl-1,3-cyclohexanedione, Methyl vinyl ketone	Potassium hydroxide	Methanol	0 - RT	12-24	~85-90
Aldol Condensation	Michael Adduct	Pyridine, Acetic acid	-	Reflux	4-6	~90-95
Overall	-	-	-	-	-	~75-85

Table 1:
Quantitative data for the synthesis of (±)-Wieland-Miescher Ketone.

1.2 Conversion of Wieland-Miescher Ketone to a Drimane Intermediate

The Wieland-Miescher ketone is then converted to a key drimane intermediate. This multi-step process typically involves selective reduction of the non-conjugated ketone, protection of the resulting alcohol, and subsequent manipulation of the enone system. A representative transformation is the conversion to a decalin intermediate that can serve as a precursor to euryfuran.



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Figure 2: Logical workflow for the conversion of Wieland-Miescher Ketone to a drimane intermediate.

Stage 2: Lactone Formation and Final Modifications

2.1 Synthesis of (±)-Euryfuran

The drimane intermediate is then converted to (±)-euryfuran. This transformation typically involves the introduction of a furan ring.

Protocol:

- A solution of the drimane intermediate in an appropriate solvent is treated with a suitable reagent to construct the furan moiety. For instance, a Wittig-type reaction or addition of a lithiated furan derivative can be employed.
- The reaction is stirred at the appropriate temperature until completion, monitored by TLC.
- The reaction is quenched and the product is extracted with an organic solvent.
- The organic layer is washed, dried, and concentrated.
- Purification by column chromatography yields (±)-euryfuran.

Step	Starting Material	Reagents	Solvent	Temp. (°C)	Time (h)	Yield (%)
Furan Formation	Drimane Intermediate	e.g., (3-furyllithium) or Wittig reagent	THF	-78 to RT	2-4	60-70

Table 2:
Representative data
for the
synthesis
of (±)-Euryfuran.

2.2 Synthesis of (±)-**Confertifolin** from (±)-Euryfuran

The final steps of the synthesis involve the conversion of (±)-euryfuran to (±)-**confertifolin**. This is achieved through a dihaloetherification followed by hydrolysis and lactonization.

Protocol:

- A solution of (±)-euryfuran (1.0 eq) in methanol at 0 °C is treated with a solution of bromine (1.2 eq) in methanol.
- The reaction mixture is stirred at room temperature for 30 minutes.
- The mixture is then diluted with water and extracted with diethyl ether to give the intermediate diacetal.
- The crude diacetal is then treated with 10% hydrochloric acid in acetone.
- The reaction is stirred until the lactonization is complete.
- The product is extracted, washed, dried, and concentrated.
- Purification by crystallization or column chromatography affords (±)-**confertifolin**.

Step	Reactants	Reagents /Catalysts	Solvent	Temp. (°C)	Time (h)	Yield (%)
Dihaloetherification	(±)-Euryfuran	Bromine	Methanol	0 - RT	0.5	~92
Lactonization	Diacetal	10% Hydrochloric acid	Acetone	RT	1-2	~75

Table 3:
Quantitative data for the conversion of (±)-Euryfuran to (±)-Confertifolin.

Conclusion

The described methodology provides a viable pathway for the total synthesis of (±)-**confertifolin**, starting from the readily accessible Wieland-Miescher ketone. The key transformations, including the Robinson annulation and the conversion of the drimane core to the final lactone, are well-precedented in organic synthesis. The provided protocols and data serve as a valuable resource for researchers aiming to synthesize **confertifolin** and its analogs for further biological evaluation and drug discovery efforts. Careful optimization of each step will be crucial for maximizing the overall yield and purity of the final product.

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